

Technical Profile: 2-Isopropyl-1,3-dioxane

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Compound of Interest

Compound Name: 2-Isopropyl-1,3-dioxane

CAS No.: 5702-49-8

Cat. No.: B11954329

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Part 1: Executive Summary

2-Isopropyl-1,3-dioxane (CAS 5702-49-8) is a cyclic acetal derived from the condensation of isobutyraldehyde and 1,3-propanediol. In the pharmaceutical and fine chemical sectors, it serves primarily as a robust protecting group for carbonyl functionalities and as a stable intermediate in the synthesis of complex organic molecules.^[1] Unlike its 5-membered ring analog (2-isopropyl-1,3-dioxolane), the 6-membered dioxane ring offers distinct conformational stability and hydrolytic kinetics, making it a valuable tool in multi-step organic synthesis where selective deprotection is required.

This guide provides a comprehensive technical analysis of **2-Isopropyl-1,3-dioxane**, detailing its physicochemical properties, synthesis protocols, and application in drug development workflows.

Part 2: Chemical Identity & Physicochemical Properties^[2]

Nomenclature & Identifiers^{[2][3][4]}

Parameter	Detail
CAS Number	5702-49-8
IUPAC Name	2-Propan-2-yl-1,3-dioxane
Synonyms	Isobutyraldehyde trimethylene acetal; 2-Isopropyl-m-dioxane
Molecular Formula	C ₇ H ₁₄ O ₂
SMILES	<chem>CC(C)C1OCCCO1</chem>
InChI Key	JUTVXESYHPLKJ-UHFFFAOYSA-N

Physical Properties

Note: Experimental data for this specific CAS is limited in public registries; values below represent consensus data for the class of alkyl-1,3-dioxanes.

Property	Value	Note
Molecular Weight	130.18 g/mol	Calculated
Physical State	Clear, colorless liquid	Standard conditions
Boiling Point	~145–150 °C	Estimated based on homologs (e.g., 2-isopropyl-1,3-dioxolane BP is 130°C; dioxanes typically boil higher)
Density	~0.92 g/cm ³	Estimated
Solubility	Soluble in organic solvents (EtOH, Ether, DCM); Low water solubility	Lipophilic acetal nature
Stability	Stable in basic and neutral media; Hydrolyzes in aqueous acid	Standard acetal behavior

Part 3: Synthesis & Manufacturing Methodology

Reaction Mechanism

The synthesis of **2-Isopropyl-1,3-dioxane** follows a classic acid-catalyzed nucleophilic addition-elimination pathway. Isobutyraldehyde acts as the electrophile, while 1,3-propanediol serves as the bis-nucleophile. The reaction is reversible and equilibrium-driven, necessitating the removal of water to drive conversion to the product.

Laboratory Protocol (Standardized)

Objective: Synthesis of **2-Isopropyl-1,3-dioxane** via Dean-Stark Dehydration.

Reagents:

- Isobutyraldehyde (1.0 eq)
- 1,3-Propanediol (1.1 eq)
- p-Toluenesulfonic acid (pTSA) (0.01 eq)
- Solvent: Toluene or Cyclohexane (Reaction medium & azeotrope former)

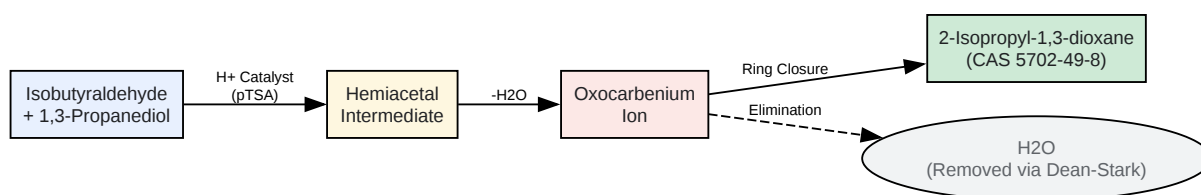
Step-by-Step Methodology:

- Setup: Equip a round-bottom flask with a magnetic stir bar, a Dean-Stark trap, and a reflux condenser.
- Charging: Add 1,3-propanediol and the non-polar solvent (Toluene) to the flask. Add the acid catalyst (pTSA).
- Addition: Slowly add isobutyraldehyde to the mixture. Note: Isobutyraldehyde is volatile; addition should be controlled to prevent evaporation loss before reaction.
- Reflux: Heat the mixture to reflux. Water will co-distill with the solvent and separate in the Dean-Stark trap.
- Monitoring: Continue reflux until water evolution ceases (theoretical amount collected).

- Workup: Cool the reaction mixture. Wash with saturated NaHCO_3 solution to neutralize the catalyst. Wash with brine.
- Purification: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure. Purify the crude oil via fractional distillation.

Reaction Visualization

The following diagram illustrates the chemical transformation and the critical water-removal step required to shift the equilibrium.



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Caption: Acid-catalyzed acetalization pathway showing the critical dehydration step required to drive the equilibrium toward the **2-Isopropyl-1,3-dioxane** product.

Part 4: Applications in Research & Development

Carbonyl Protection Strategy

In complex molecule synthesis (e.g., macrolides, polyketides), the aldehyde moiety of isobutyraldehyde often requires masking to survive incompatible reaction conditions such as:

- Organometallic Additions: Grignard or Organolithium reagents.
- Hydride Reductions: LiAlH_4 or NaBH_4 .
- Basic Conditions: Alkylations or nucleophilic substitutions.

The 1,3-dioxane ring is orthogonal to these conditions. It remains intact in high pH environments but can be selectively removed (deprotected) using aqueous acid (e.g., dilute

HCl, AcOH) or Lewis acids (e.g., TiCl_4) when the aldehyde function needs to be restored.

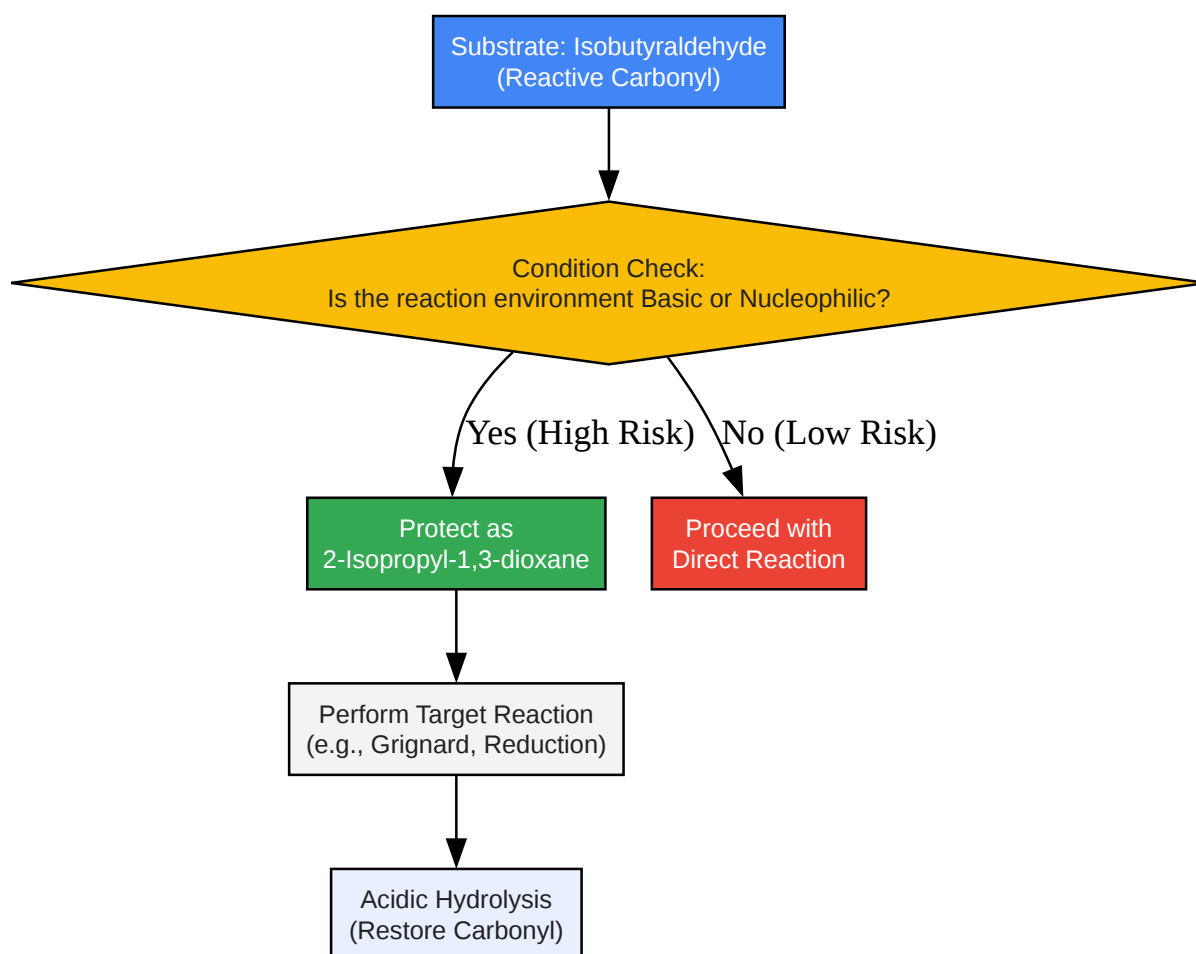
Fine Chemical Building Block

2-Isopropyl-1,3-dioxane serves as a scaffold for functionalization. The C2 position (acetal carbon) is relatively inert, but the dioxane ring can participate in:

- Radical Functionalization: Selective C-H activation at the acetal position.
- Ring Opening Polymerization: Under specific cationic conditions, dioxanes can act as monomers for polyacetal synthesis, though this is less common for the isopropyl derivative compared to unsubstituted 1,3-dioxane.

Application Workflow

The following diagram outlines the decision logic for using this compound in a synthetic route.



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Caption: Decision tree for utilizing **2-Isopropyl-1,3-dioxane** as a protecting group in multi-step organic synthesis.

Part 5: Safety, Handling & Regulatory (E-E-A-T)

GHS Classification & Hazards

While specific toxicological data for CAS 5702-49-8 is less abundant than for common solvents, it shares the hazard profile of aliphatic acetals:

- Flammability: Warning. Flammable liquid and vapor.[2] (H226)
- Reactivity: Warning. May form explosive peroxides upon prolonged exposure to air. (EUH019)[3]
- Health: Warning. Causes skin irritation (H315) and serious eye irritation (H319).

Handling Protocols

- Peroxide Check: Before distillation or heating, test for peroxides using starch-iodide paper. If positive, treat with ferrous sulfate.
- Inert Atmosphere: Store under nitrogen or argon to prevent auto-oxidation.
- PPE: Use nitrile gloves, safety goggles, and work within a fume hood.

Regulatory Status

- TSCA (USA): Listed (Active).
- REACH (EU): Pre-registered/Registered.
- Uses: Strictly for R&D and industrial intermediate use. Not approved for direct food addition or medical use without specific grade certification.

References

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